

A Technical Guide to the Molecular Structure of Guanosine-1'-13C Monohydrate

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Compound of Interest

Compound Name: *guanosine-1'-13C monohydrate*

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This document provides a comprehensive overview of the molecular structure of **guanosine-1'-13C monohydrate**, an isotopically labeled nucleoside crucial for various research applications. It details the compound's physicochemical properties, the experimental methods used for its structural elucidation, and a visual representation of its molecular architecture.

Overview of Guanosine-1'-13C Monohydrate

Guanosine-1'-13C monohydrate is a stable isotope-labeled form of guanosine, a fundamental component of ribonucleic acid (RNA). In this specific isotopologue, the carbon atom at the 1' position of the ribose sugar moiety is replaced with the heavy isotope, carbon-13 (¹³C). This labeling makes it an invaluable tool in metabolic studies, nuclear magnetic resonance (NMR) spectroscopy, and as an internal standard in mass spectrometry-based analyses.^{[1][2]} The "monohydrate" designation indicates that one molecule of water is incorporated into the crystal structure for each molecule of guanosine.

Physicochemical Data

The key quantitative data for **guanosine-1'-13C monohydrate** are summarized in the table below for clear reference and comparison.

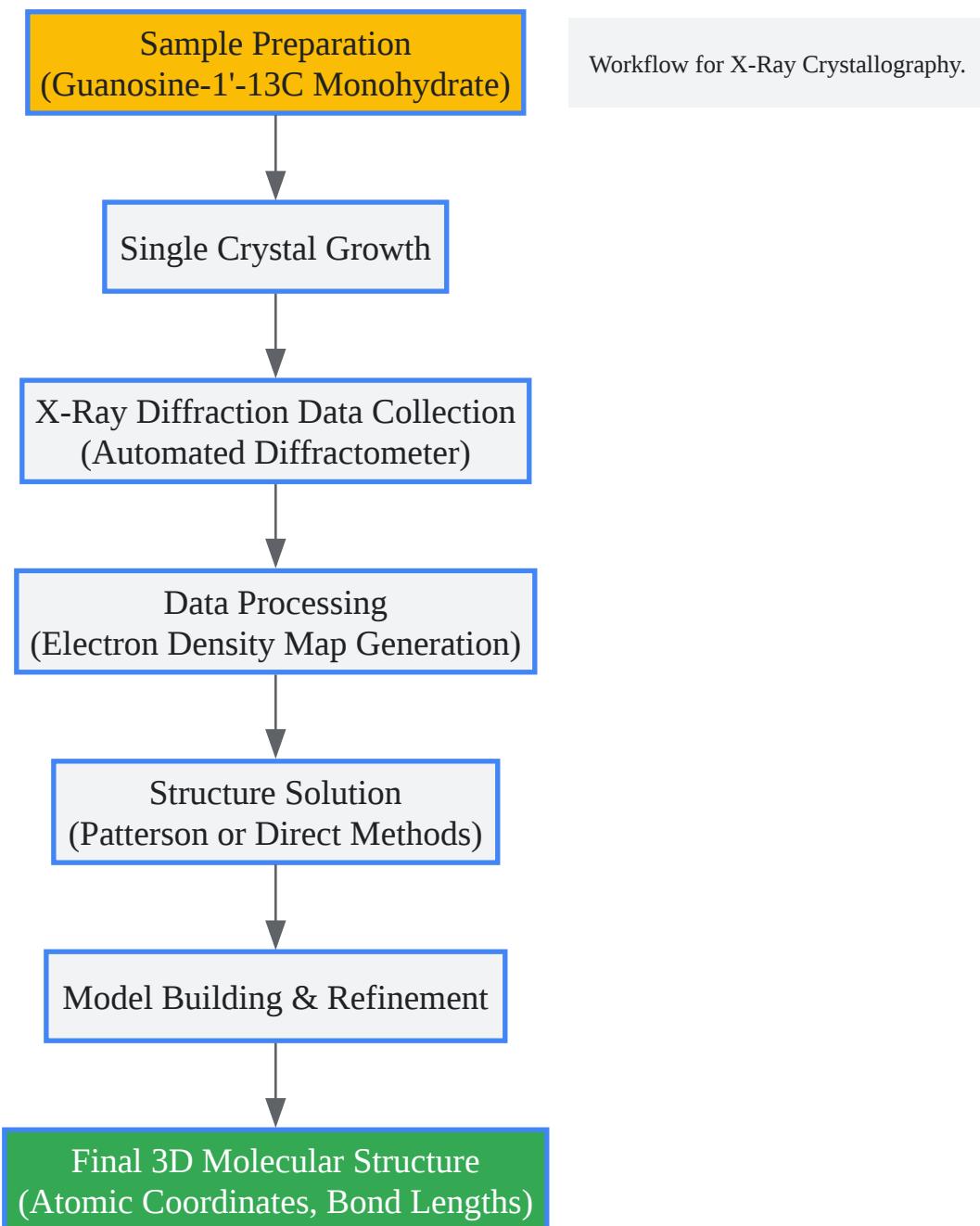
Property	Value	Reference
Chemical Name	Guanosine-1'-13C Monohydrate	[1]
CAS Number	478511-32-9	[1]
Molecular Formula	$C_9^{13}CH_{15}N_5O_6$ or $(^{13}C)C_9H_{13}N_5O_5 \cdot H_2O$	[1] [3]
Molecular Weight	302.25 g/mol	[1] [3]
Synonyms	9-(β -D-ribofuranosyl)guanine-1'- ^{13}C monohydrate	[4]
Applications	Isotope labelled analogue of Guanosine for use in nucleic acid research.	[1] [2]

Molecular Structure

The molecular structure of **guanosine-1'-13C monohydrate** consists of three primary components:

- Guanine Base: A purine derivative featuring a fused imidazole and pyrimidine ring system.
- Ribose Sugar: A five-carbon pentose sugar. The key feature of this molecule is the incorporation of a ^{13}C isotope at the 1' position (the anomeric carbon).
- Glycosidic Bond: A β -N₉-glycosidic bond connects the guanine base at its N9 position to the 1' position of the ribose sugar.
- Water of Hydration: A single water molecule is associated with each guanosine molecule through hydrogen bonding within the crystal lattice.

The precise three-dimensional arrangement, including bond lengths, bond angles, and torsion angles, is best determined through X-ray crystallography.

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